

# An In-depth Technical Guide to Mesaconic Acid: Structure and Stereoisomerism

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## Compound of Interest

Compound Name: Mesaconic acid

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## Introduction

**Mesaconic acid**, also known as methylfumaric acid, is an unsaturated dicarboxylic acid with the chemical formula  $C_5H_6O_4$ .<sup>[1][2]</sup> It is a key intermediate in various biological pathways, including the biosynthesis of vitamin B12 and the microbial degradation of aromatic compounds.<sup>[1][2]</sup> First studied by Jacobus H. van 't Hoff in 1874, this organic acid has garnered significant interest for its potential applications, ranging from its role as a renewable precursor for commodity chemicals like methacrylic acid to its recently discovered anti-inflammatory properties.<sup>[2][3][4]</sup> This guide provides a detailed overview of the structure, stereoisomerism, physicochemical properties, and relevant experimental protocols for **mesaconic acid**.

## Molecular Structure

**Mesaconic acid** is structurally a derivative of fumaric acid with a methyl group substituting a hydrogen at the 2-position.<sup>[5]</sup> Its IUPAC name is (2E)-2-Methylbut-2-enedioic acid.<sup>[2]</sup> The molecule consists of a four-carbon chain with carboxylic acid groups at both ends and a double bond between the second and third carbon atoms. A methyl group is attached to the second carbon. The presence of the carbon-carbon double bond restricts rotation, leading to geometric isomerism.

## Stereoisomerism

The stereoisomerism of **mesaconic acid** is a critical aspect of its chemistry and biological activity. It primarily exhibits geometric isomerism due to the restricted rotation around the C=C double bond.

## Geometric Isomerism: E/Z Configuration

**Mesaconic acid** is the trans or (E)-isomer of 2-methylbut-2-enedioic acid.<sup>[1]</sup> Its geometric isomer is citraconic acid, the cis or (Z)-isomer.<sup>[6][7]</sup>

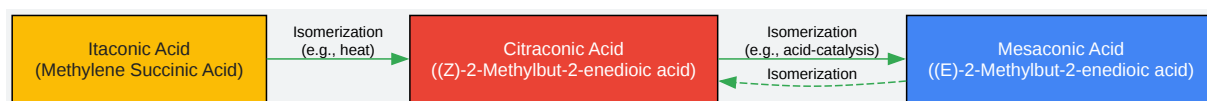
The E/Z designation is determined by the Cahn-Ingold-Prelog (CIP) priority rules:

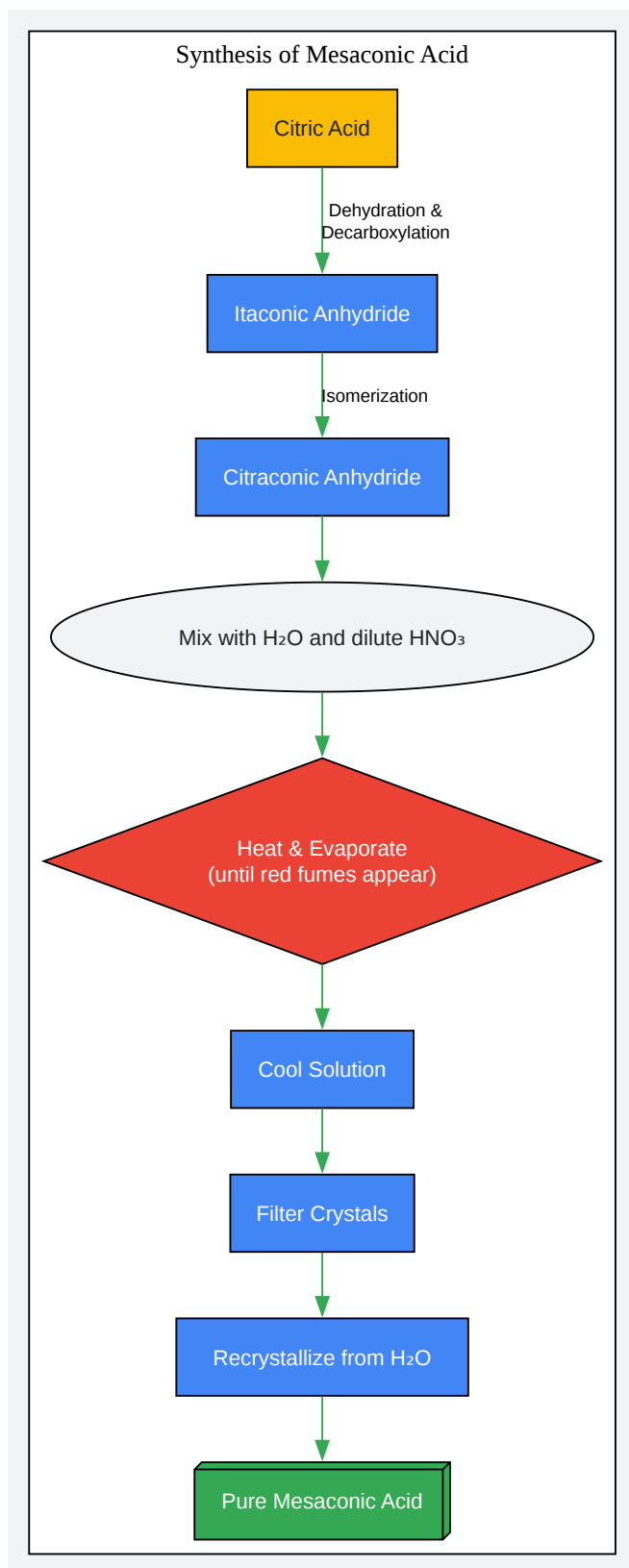
- At each carbon of the double bond, the priority of the two attached groups is assigned based on atomic number.
- For **mesaconic acid** (at C2), the attached groups are -COOH and -CH<sub>3</sub>. The carbon of the carboxyl group is bonded to two oxygens (higher priority) compared to the hydrogens on the methyl group. Thus, -COOH has a higher priority.
- At C3, the attached groups are -COOH and -H. The carboxyl group has a higher priority than the hydrogen atom.
- Since the two higher-priority groups (-COOH at C2 and -COOH at C3) are on opposite sides of the double bond, the configuration is designated as E (entgegen, German for "opposite").<sup>[8][9]</sup>

In contrast, for citraconic acid, the two higher-priority carboxyl groups are on the same side of the double bond, leading to the Z configuration (zusammen, German for "together").<sup>[7][8][9]</sup>

## Relationship with Itaconic Acid

**Mesaconic acid** is also an isomer of itaconic acid (methylenesuccinic acid).<sup>[10]</sup> While mesaconic and citraconic acids are geometric isomers differing in the spatial arrangement around the double bond, itaconic acid is a constitutional isomer where the double bond is located at the end of the carbon chain (between C1 and an exocyclic methylene group).<sup>[10][11]</sup> These three isomers can be interconverted under certain conditions, such as heating.<sup>[11][12]</sup>





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